

Dinitromethane: A High-Energy Compound with Limited Application as a Solvent

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Compound of Interest

Compound Name: Dinitromethane

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a comprehensive overview of **dinitromethane**, focusing on its properties, synthesis, and significant safety considerations. Crucially, it addresses the compound's limited utility as a solvent in chemical reactions, a consequence of its inherent instability and explosive nature. In contrast, this note also details the properties and applications of the related compound, nitromethane, a widely used polar aprotic solvent, to provide a valuable comparative perspective for chemical research and development.

Dinitromethane: Properties and Hazards

Dinitromethane ($\text{CH}_2\text{N}_2\text{O}_4$) is a nitro compound characterized by the presence of two nitro groups attached to a central carbon atom.^[1] While it exists as a colorless liquid with a faint, pleasant odor, its practical application in a laboratory setting is severely restricted due to its hazardous properties.^[2] Purified **dinitromethane** is relatively stable at room temperature and can be stored for extended periods at 0°C.^[2] However, it is highly sensitive to shock and friction and decomposes exothermically at high temperatures, releasing toxic nitrogen oxides and carbon dioxide.^[1] This thermal decomposition is a key characteristic exploited in its use as an energetic material, such as a precursor for high-energy explosives and a component in propellant formulations.^[1]

The U.S. Department of Transportation has forbidden the transportation of **dinitromethane**, further underscoring its hazardous nature and limiting its accessibility for general laboratory use.^[2]

Physicochemical Properties of Dinitromethane

The following table summarizes the key physicochemical properties of **dinitromethane**.

Property	Value	Reference
Molecular Formula	CH ₂ N ₂ O ₄	[1][3]
Molecular Weight	106.04 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Weak pleasant odor	[2]
Boiling Point	39-40 °C (at 2 mmHg)	[2]
Melting Point	-3 °C	[1]
Density	~1.35 g/cm ³	[1]
Solubility	Soluble in water, ethanol, and acetone	[1]
pKa	3.6 (at 25°C)	[3]

Synthesis of Dinitromethane

Dinitromethane can be synthesized through various methods, typically involving the nitration of methane derivatives.[1] One established method involves the reaction of the potassium salt of dinitromethanide with hydrogen fluoride in diethyl ether.[2] Another route involves the nitration of methyl malonate followed by saponification of the resulting product.[4] The nitration process often requires carefully controlled conditions to prevent the decomposition of the product, with agents like red fuming nitric acid, nitric-sulfuric acid mixtures, or nitrogen tetroxide being employed.[1][4]

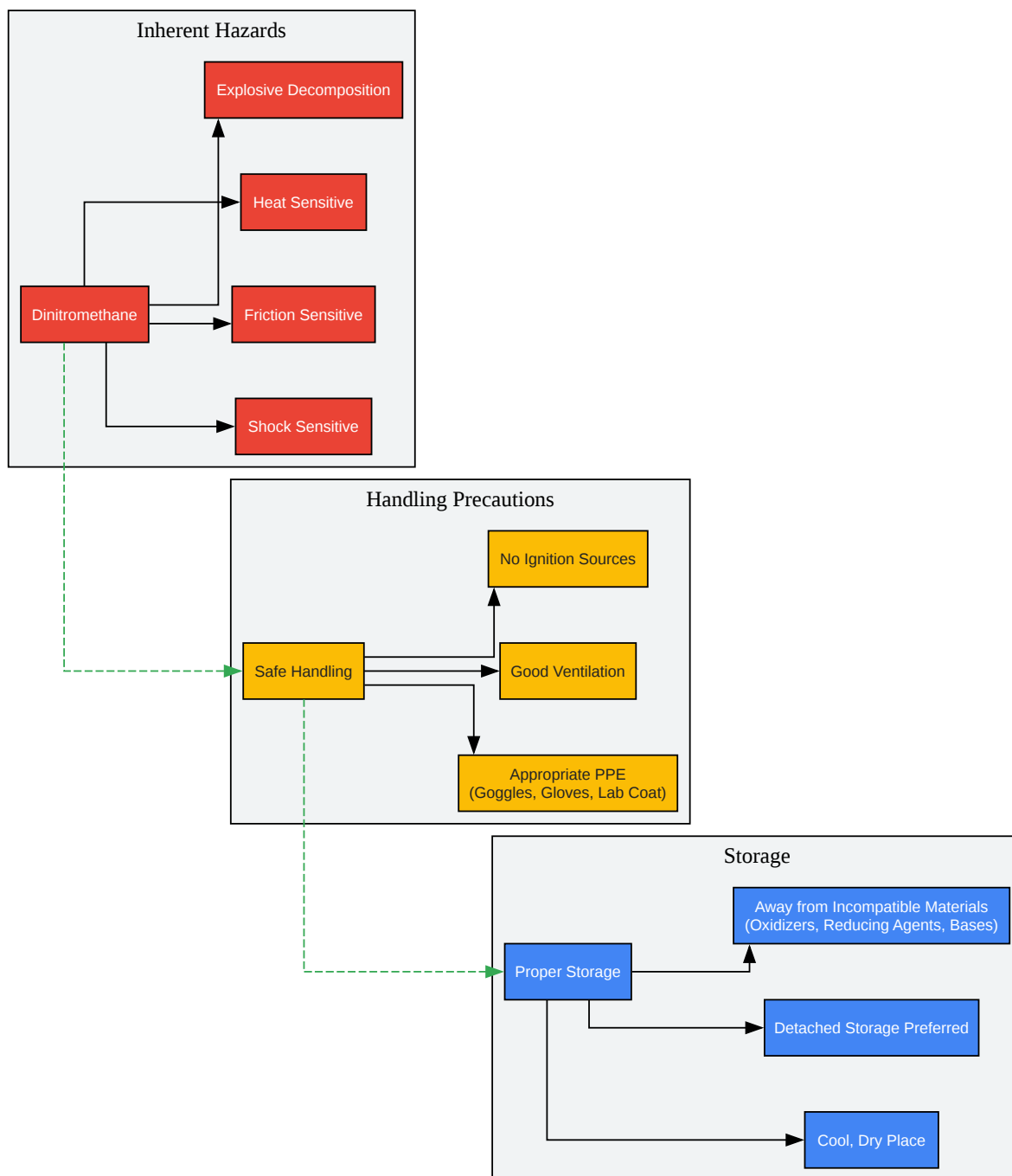
Safety and Handling of Dinitromethane

Due to its explosive nature, handling **dinitromethane** requires extreme caution and adherence to stringent safety protocols. It is sensitive to shock, friction, and heat.[1]

Personal Protective Equipment (PPE) and Emergency Procedures

Precaution	Description	Reference
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.	[5]
Skin Protection	Wear fire/flammable resistant and impervious clothing.	[5]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	[5]
Spill	In case of a spill, evacuate the area, remove all ignition sources, and use non-sparking tools for cleanup. Absorb with inert material and place in a suitable container for disposal.	[6]
Fire	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires. Do not use bicarbonate-based dry chemical extinguishers. Containers may explode in a fire.	[6]
Disposal	Dispose of as hazardous waste at a licensed chemical destruction plant or via controlled incineration with flue gas scrubbing. Do not discharge to sewer systems.	[5]

The following diagram illustrates the critical safety considerations for handling **dinitromethane**.



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Caption: Key safety considerations for **dinitromethane**.

Nitromethane: A Viable Solvent Alternative

In stark contrast to **dinitromethane**, nitromethane (CH_3NO_2) is a versatile and widely used polar aprotic solvent in organic synthesis.^{[7][8]} Its high polarity and ability to dissolve a wide range of substances make it a valuable medium for various chemical reactions.^{[9][10]}

Comparative Properties: Dinitromethane vs. Nitromethane

Property	Dinitromethane	Nitromethane	Reference
Molecular Formula	$\text{CH}_2\text{N}_2\text{O}_4$	CH_3NO_2	^{[1][7]}
Molecular Weight	106.04 g/mol	61.04 g/mol	^{[1][7]}
Boiling Point	39-40 °C (at 2 mmHg)	101.2 °C	^{[2][7]}
Stability	Unstable, sensitive to shock and heat	Relatively stable	^{[1][7]}
Primary Use	Energetic material	Solvent, fuel additive, synthetic intermediate	^{[1][7]}
Transportation	Forbidden by U.S. DOT	Regulated, but transportable	^[2]

Applications of Nitromethane as a Solvent

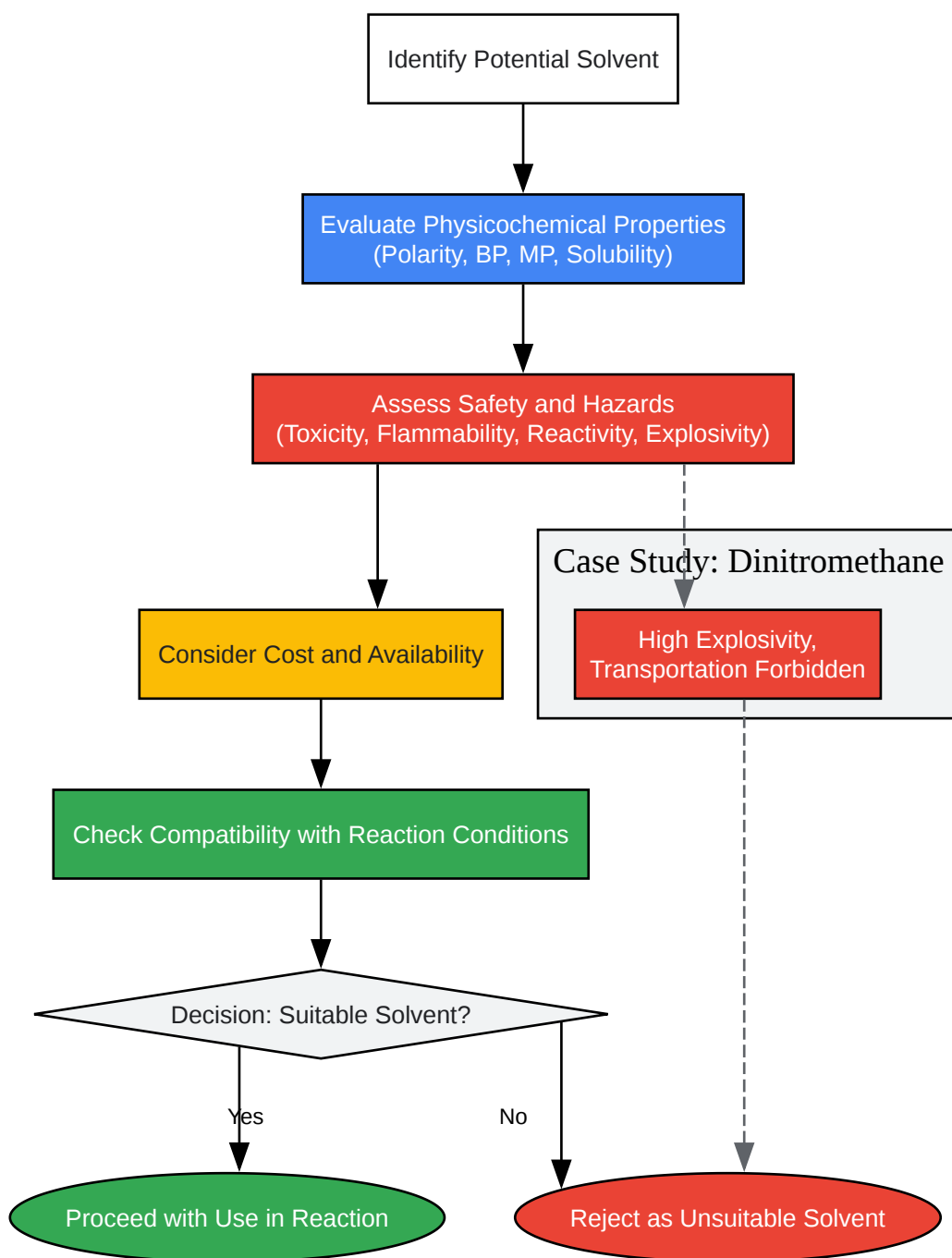
Nitromethane serves as a solvent in several important organic reactions, including:

- **Henry Reaction (Nitroaldol Reaction):** The reaction between a nitroalkane and an aldehyde or ketone to form a β -nitro alcohol. Nitromethane can act as both a reactant and a solvent in this reaction.^{[11][12]}
- **Nef Reaction:** The conversion of a primary or secondary nitroalkane to an aldehyde or ketone.^{[13][14][15]}
- **Michael Addition:** The addition of a nucleophile to an α,β -unsaturated carbonyl compound. Nitromethane can be used as the nucleophile and sometimes as the solvent.^{[16][17]}

Nitromethane's utility also extends to dissolving polymers, waxes, and resins, and it is used in the formulation of coatings and adhesives.^{[9][10]}

Logical Workflow for Solvent Selection

The stark contrast between **dinitromethane** and nitromethane highlights the critical importance of evaluating a compound's properties before its use as a solvent. The following diagram presents a logical workflow for this evaluation, using **dinitromethane** as a case study for a compound that is unsuitable as a general laboratory solvent.



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Caption: A logical workflow for evaluating a potential solvent.

Conclusion

While **dinitromethane** possesses interesting chemical properties, its extreme instability and explosive nature render it unsuitable and unsafe for general use as a solvent in a research or

drug development setting. The significant handling and transportation restrictions further limit its practical application. For researchers seeking a polar aprotic solvent, nitromethane presents a much safer and more versatile alternative with a well-established track record in a variety of important organic transformations. A thorough evaluation of a compound's safety and physical properties is paramount before its consideration as a solvent in any chemical process.

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